

Prometryn: Application Notes and Protocols for Field Research

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Compound of Interest

Compound Name: Prometryn

Cat. No.: B1678245

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These application notes provide a comprehensive overview of **Prometryn**, a selective triazine herbicide. The information is intended to guide researchers in the planning and execution of field and laboratory studies.

Prometryn is a selective herbicide effective for the control of annual broadleaf weeds and some grasses in various crops.^{[1][2][3]} Its efficacy is influenced by factors such as soil type, moisture, and the growth stage of both the crop and target weeds.

Mode of Action

Prometryn is a systemic herbicide absorbed through the roots and foliage of plants.^{[1][4]} It acts as an inhibitor of photosynthesis at Photosystem II (PSII).^{[1][5][6]} By binding to the D1 protein of the PSII complex within the chloroplast thylakoid membranes, **Prometryn** blocks electron transport.^{[6][7]} This disruption halts CO₂ fixation and the production of energy necessary for plant growth, leading to the accumulation of toxic molecules that destroy cell membranes, causing chlorosis, necrosis, and eventual plant death.^{[1][6][7]}

Field Application Rates

Prometryn application rates vary depending on the crop, soil texture, and organic matter content.^[8] Lower rates are generally recommended for coarse-textured soils (sandy, loamy

sand) and soils with low organic matter, while higher rates are used for fine-textured soils (silty clay, clay) and soils with higher organic matter content.[8]

Table 1: **Prometryn** Pre-emergence Application Rates

Crop	Soil Texture	Application Rate (L/ha of 500g/L SC formulation)	Application Rate (kg/ha of 900DF formulation)
Cotton	Coarse (Sandy Loam)	1.5 - 2.0	1.2 - 1.8
Medium to Fine (Loam, Clay Loam, Clay)	2.0 - 3.0	1.6 - 2.2	
Carrots	Coarse (Sandy soils)	Not Recommended	Not Recommended
Medium to Fine	1.2 - 1.8	1.2 - 1.8	
Celery	Coarse (Sandy soils)	Not Recommended	Not Recommended
Medium to Fine	1.0 - 1.5	0.55 - 1.8	
Sunflowers	Coarse (Light soils)	1.5 - 2.0	Use lower end of range
Fine (Heavy soils)	1.5 - 2.0	Use higher end of range	
Potatoes	Coarse (Light soils)	N/A	1.3 - 1.8
Fine (Heavy soils)	N/A	1.6 - 2.2	

Note: Application rates are provided as a range. Always consult the product label for specific rates and recommendations. Rates may need to be adjusted based on local conditions and weed pressure.[1][8][9][10]

Table 2: **Prometryn** Post-emergence Application Rates

Crop	Crop Stage	Weed Stage	Application Rate (L/ha of 500g/L SC formulation)	Application Rate (kg/ha of 900DF formulation)
Cotton	2-4 leaf stage	Less than 5 cm high	1.5 - 2.5	0.94 - 1.2
Carrots	At least 1 true leaf	Less than 4 true leaves	1.2 - 1.8	1.2 - 1.8
Celery	Up to 3 weeks after transplanting	Young and actively growing	1.0 - 1.5	0.55 - 1.8

Note: For post-emergence applications, the addition of a non-ionic surfactant may be recommended to improve efficacy. Refer to the product label for specific instructions.[\[9\]](#)[\[10\]](#)

Application Timing

Proper application timing is crucial for maximizing the effectiveness of **Prometryn** while ensuring crop safety.

Pre-emergence Application

For pre-emergence control, **Prometryn** should be applied to a well-prepared, moist seedbed within 2 to 3 days of planting, before weeds and crops emerge.[\[11\]](#) Rainfall or irrigation is necessary within 10 days of application to move the herbicide into the weed root zone for activation. Application to dry or cloddy soil should be avoided.[\[1\]](#)[\[12\]](#)

Post-emergence Application

Post-emergence applications should target small, actively growing weeds, typically when they are less than 5-8 cm in height or have fewer than 4 true leaves. For crop-specific timing, refer to the tables above. It is important to avoid spraying when the crop is under stress.[\[13\]](#)

Environmental Fate

Prometryn is moderately persistent in the soil, with a field half-life ranging from one to three months.^[14] Its persistence can be longer in dry or cold conditions.^[14] The primary route of degradation is through soil microbial metabolism.^[15] **Prometryn** has medium mobility in soil, with reported Koc values between 117 and 448 mL/g.^[15]

Table 3: **Prometryn** Environmental Fate Parameters

Parameter	Value	Reference
Soil Half-life (field)	1 - 3 months	^[14]
Soil Sorption Coefficient (Koc)	117 - 448 mL/g	^[15]
Primary Degradation Pathway	Aerobic soil metabolism	^[15]

Experimental Protocols

Protocol 1: Field Efficacy and Crop Tolerance Trial

Objective: To evaluate the efficacy of different rates of **Prometryn** for weed control and to assess crop tolerance under field conditions.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of 4 replications.^[16]
- Plot Size: Minimum of 25 m² per plot.^[17]
- Treatments:
 - Untreated Control (weedy check).
 - Weed-free Control (manual or alternative herbicide).
 - **Prometryn** at three different application rates (low, medium, and high, bracketing the recommended rates).
 - A registered standard herbicide for comparison.

- Buffer Zones: Establish untreated buffer rows between plots to minimize spray drift.

Methodology:

- Site Selection: Choose a field with a uniform soil type and a known history of target weed infestation.
- Plot Establishment: Mark out plots and blocks according to the experimental design.
- Application:
 - Calibrate the sprayer to deliver the intended volume. A minimum of 200 L of water per hectare is recommended for ground applications.[\[13\]](#)
 - Apply **Prometryn** treatments at the appropriate timing (pre-emergence or post-emergence) based on the study objectives.
 - Record environmental conditions at the time of application (temperature, humidity, wind speed, soil moisture).[\[17\]](#)
- Data Collection:
 - Weed Control: Assess weed density and biomass by species at regular intervals (e.g., 14, 28, and 56 days after treatment) using quadrats placed randomly within each plot.
 - Crop Injury: Visually assess crop phytotoxicity (stunting, chlorosis, necrosis) at 7, 14, and 28 days after treatment using a 0-100% rating scale (0 = no injury, 100 = complete crop death).
 - Yield: At crop maturity, harvest the center rows of each plot and determine the crop yield.
- Statistical Analysis: Analyze the data using Analysis of Variance (ANOVA) appropriate for an RCBD to determine significant differences between treatments.

Protocol 2: Soil Dissipation Study (Adapted from OECD Test Guideline 307)

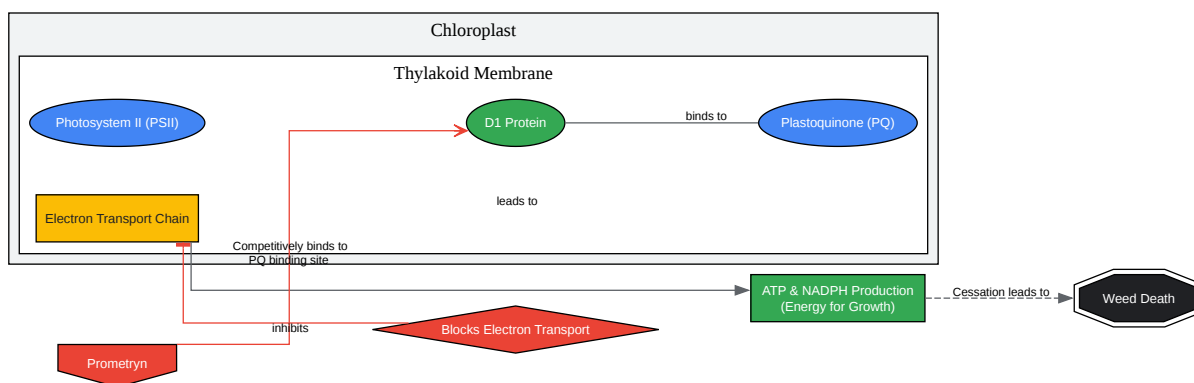
Objective: To determine the rate of **Prometryn** degradation in soil under controlled laboratory conditions.

Methodology:

- Soil Collection and Preparation:
 - Collect soil from the top 20 cm of a field with no recent pesticide application.
 - Sieve the soil (2 mm) and adjust the moisture content to 40-60% of its maximum water holding capacity.[\[18\]](#)
- Test Substance Application:
 - Use ^{14}C -labeled **Prometryn** to facilitate tracking of the parent compound and its metabolites.
 - Apply the test substance to the soil samples at a concentration relevant to field application rates.
- Incubation:
 - Incubate the treated soil samples in the dark at a constant temperature (e.g., 20°C) for up to 120 days.[\[19\]](#)[\[20\]](#)[\[21\]](#)
 - Include sterile control samples to assess abiotic degradation.[\[19\]](#)
 - Use biometer flasks or a flow-through system to trap evolved $^{14}\text{CO}_2$ and other volatile degradation products.[\[19\]](#)[\[20\]](#)
- Sampling and Analysis:
 - Collect triplicate soil samples at predetermined intervals (e.g., 0, 1, 3, 7, 14, 30, 60, 90, and 120 days).[\[19\]](#)
 - Extract **Prometryn** and its transformation products from the soil using appropriate solvents.

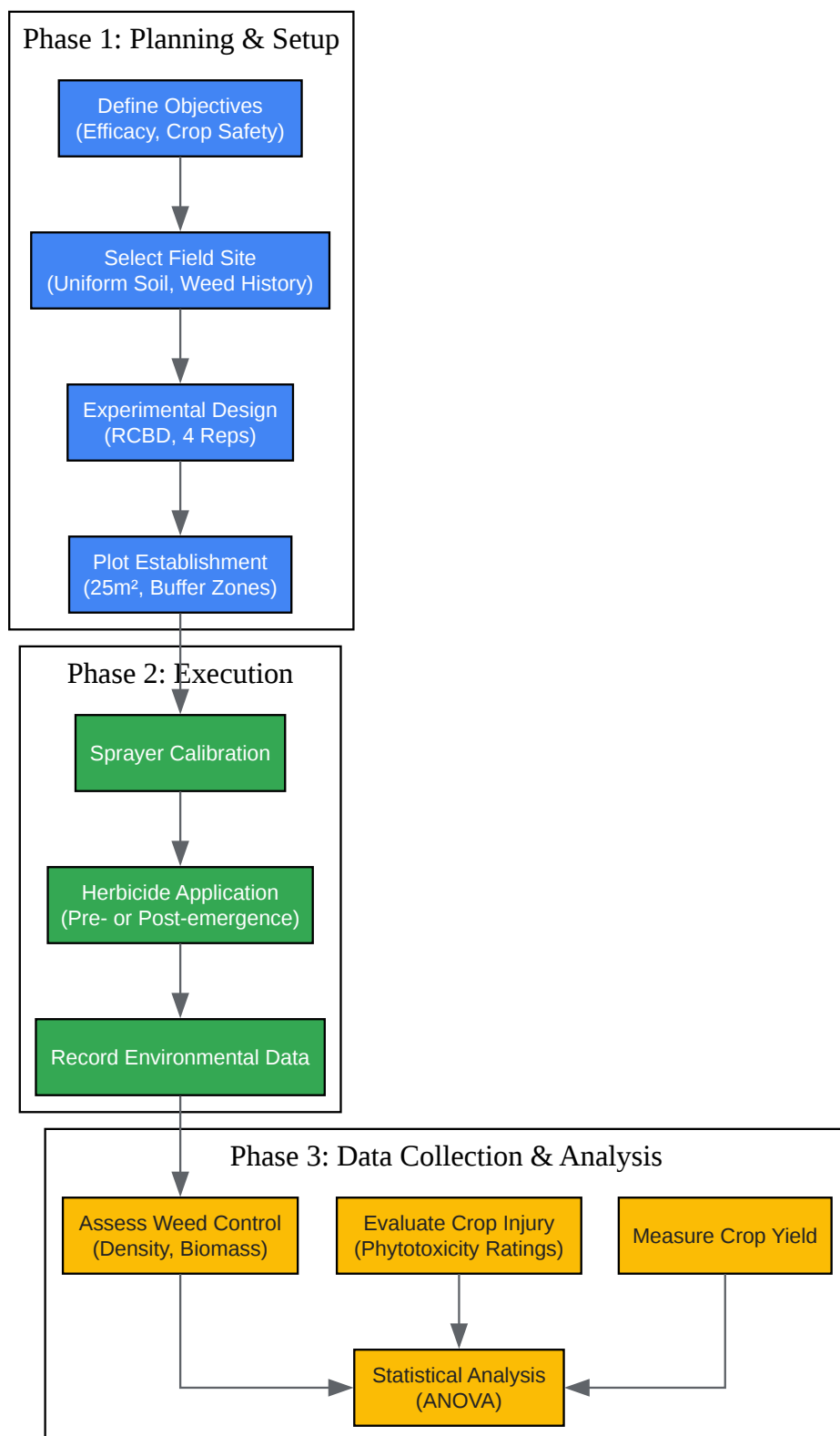
- Analyze the extracts using High-Performance Liquid Chromatography (HPLC) with radiometric detection to quantify the parent compound and metabolites.[19]
- Data Analysis:
 - Calculate the dissipation half-life (DT50) of **Prometryn** in the soil by fitting the concentration data to a first-order or other appropriate kinetic model.

Visualizations



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Caption: **Prometryn's** mode of action via inhibition of Photosystem II.



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
Caption: Workflow for a field efficacy and crop tolerance trial.

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